

Navigating the Safe Disposal of PI-55: A Procedural Guide

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Compound of Interest

Compound Name: PI-55

Cat. No.: B8145138

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For researchers and scientists in the fast-paced world of drug development, the proper management and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential logistical and safety information for the handling and disposal of **PI-55**, a cytokinin receptor inhibitor. In the absence of a specific Safety Data Sheet (SDS) from the initial search, this document outlines a general, yet critical, procedural framework based on established laboratory safety principles for chemical waste management.

It is imperative to obtain the official Safety Data Sheet (SDS) from the supplier of **PI-55** before proceeding with any handling or disposal activities. The SDS contains detailed information regarding the specific hazards, necessary personal protective equipment (PPE), and appropriate disposal methods for the compound.

Key Chemical and Storage Data for PI-55

While specific disposal instructions are not available, the following information has been compiled to assist in the safe handling and storage of **PI-55**.

Property	Information	Source
Chemical Name	PI-55; 6-(2-hydroxy-3-methylbenzylamino)purine	[1][2][3]
CAS Number	1122579-42-3	[2][4]
Molecular Formula	C13H13N5O	
Molecular Weight	255.28	
Appearance	Solid	
Solubility	Soluble in DMSO. To enhance solubility, warming the tube to 37°C and using an ultrasonic bath may be necessary.	
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years.	
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month.	
Usage	For research use only. Not for human consumption.	

General Protocol for the Disposal of Research-Grade Chemical Waste

The following is a detailed, step-by-step protocol for the safe disposal of research-grade chemicals like **PI-55**. This procedure should be adapted to comply with your institution's specific Environmental Health and Safety (EHS) guidelines.

1. Waste Identification and Segregation:

- Identify all waste streams containing **PI-55**. This includes pure, unused product, contaminated solutions, and any materials that have come into contact with the chemical (e.g., pipette tips, gloves, and vials).

- Segregate **PI-55** waste from other chemical waste streams to prevent unintended reactions. Do not mix with incompatible materials.

2. Containment:

- Use a designated, leak-proof, and chemically resistant container for the collection of **PI-55** waste. The container must have a secure lid to prevent spills and the release of vapors.
- Ensure the container is in good condition, free from cracks or defects.

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste."
- The label must include the full chemical name ("**PI-55**" and "6-(2-hydroxy-3-methylbenzylamino)purine"), the CAS number (1122579-42-3), and the approximate concentration and quantity of the waste.
- Indicate the potential hazards (e.g., "Toxic," "Irritant") as specified in the SDS. Do not use abbreviations or chemical formulas.
- Record the accumulation start date (the date the first drop of waste is added to the container).

4. Storage:

- Store the waste container in a designated and secure satellite accumulation area (SAA) within the laboratory.
- The storage area should be well-ventilated.
- Secondary containment is required to capture any potential leaks from the primary container.

5. Arranging for Disposal:

- Once the waste container is full or has been in storage for the maximum allowable time according to institutional and local regulations (e.g., 90 days), arrange for its disposal.

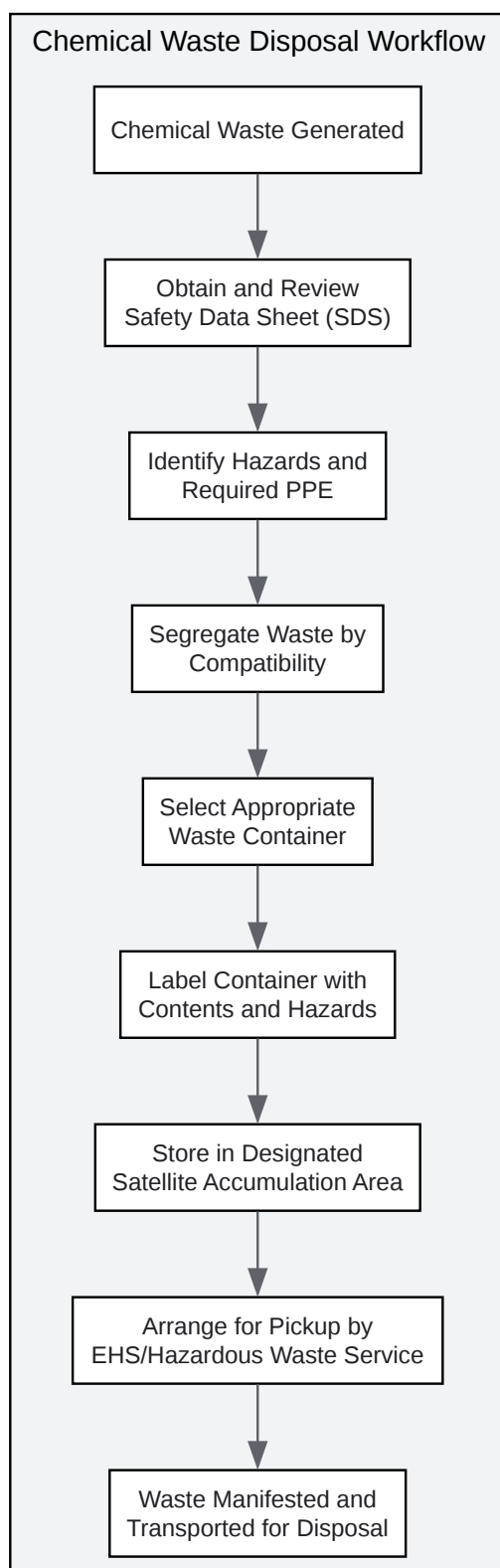
- Contact your institution's Environmental Health and Safety (EHS) department or the equivalent office to schedule a hazardous waste pickup.
- Provide the EHS department with a detailed inventory of the waste.

6. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **PI-55** and its waste, including but not limited to:
 - Safety glasses or goggles
 - A lab coat
 - Chemically resistant gloves

Logical Workflow for Chemical Waste Disposal

The following diagram illustrates the general decision-making process and workflow for the proper disposal of a laboratory chemical.



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Caption: General workflow for the safe and compliant disposal of laboratory chemical waste.

By adhering to these general but essential procedures and, most importantly, the specific guidance provided in the manufacturer's SDS, researchers can ensure the safe and responsible disposal of **PI-55**, fostering a culture of safety and environmental stewardship within the laboratory.

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